

# Application Notes and Protocols for In Vivo Studies of 6RK73

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## Compound of Interest

Compound Name: 6RK73

Cat. No.: B15584443

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## Introduction

**6RK73** is a potent, specific, and irreversible covalent inhibitor of Ubiquitin C-terminal Hydrolase L1 (UCHL1).<sup>[1][2][3]</sup> UCHL1 is a deubiquitinating enzyme (DUB) that has emerged as a promising therapeutic target in cancer, particularly in promoting metastasis.<sup>[4]</sup> In triple-negative breast cancer (TNBC), UCHL1 enhances the Transforming Growth Factor- $\beta$  (TGF $\beta$ ) signaling pathway by deubiquitinating and stabilizing the TGF $\beta$  type I receptor (T $\beta$ RI) and the downstream signaling molecules SMAD2 and SMAD3.<sup>[1][5]</sup> This stabilization prevents their proteasomal degradation, leading to sustained TGF $\beta$  signaling, which promotes cancer cell migration and extravasation.<sup>[1][5]</sup> **6RK73**, by inhibiting UCHL1, leads to the ubiquitination and degradation of T $\beta$ RI and SMAD2/3, thereby downregulating the TGF $\beta$  pathway.<sup>[1][5]</sup> These application notes provide detailed protocols for in vivo studies to investigate the effects of **6RK73**, focusing on murine and zebrafish xenograft models of breast cancer metastasis.

## Quantitative Data Summary

The following tables summarize the key quantitative data for **6RK73** based on preclinical studies.

Table 1: In Vitro Inhibitory Activity of **6RK73**

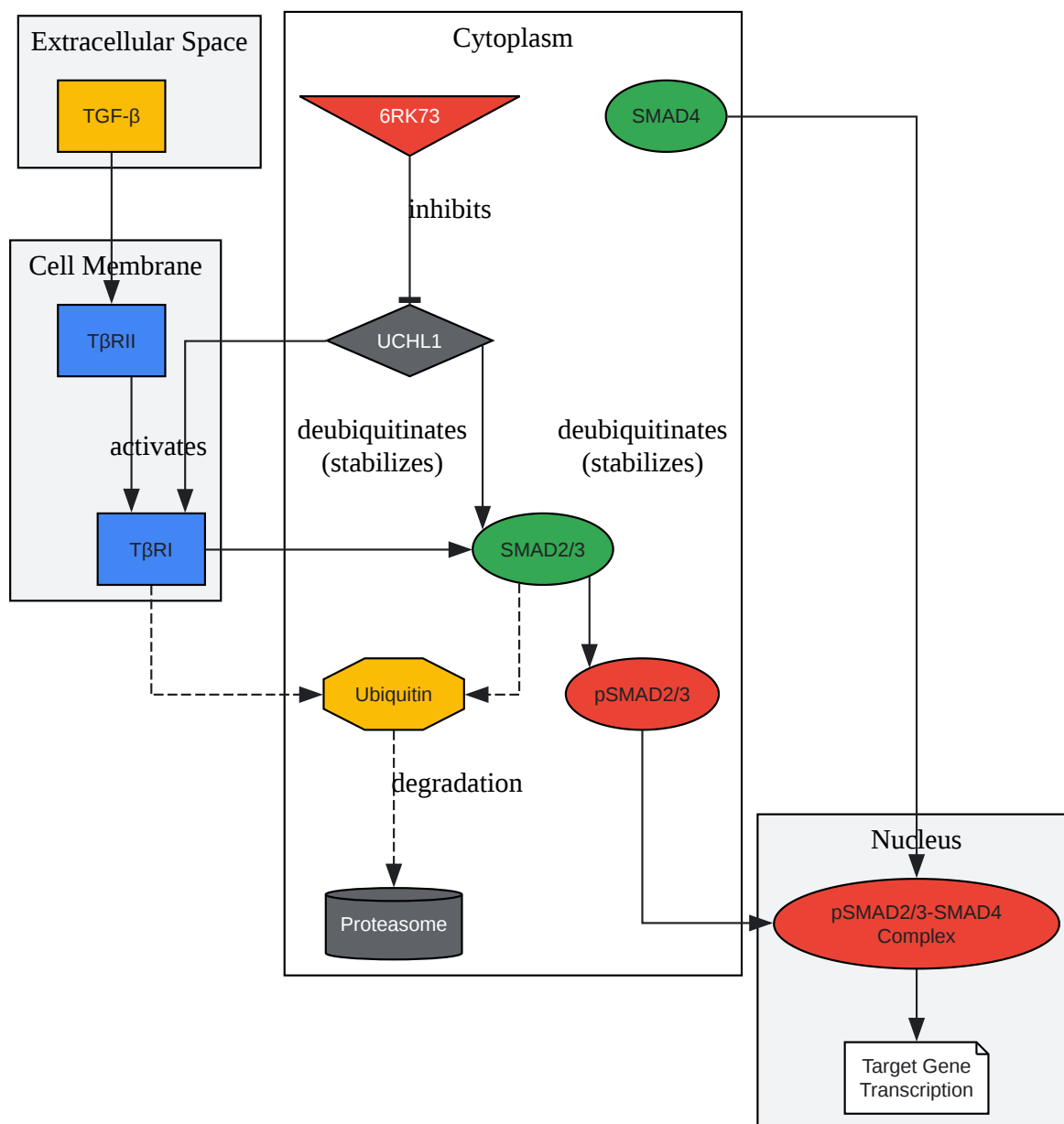
| Target DUB | IC50 (μM) | Inhibitor Type            | Selectivity                             | Reference |
|------------|-----------|---------------------------|-----------------------------------------|-----------|
| UCHL1      | 0.23      | Covalent,<br>Irreversible | Highly selective<br>for UCHL1           | [1][2][3] |
| UCHL3      | 236       | Covalent,<br>Irreversible | >1000-fold<br>selectivity over<br>UCHL3 | [2]       |

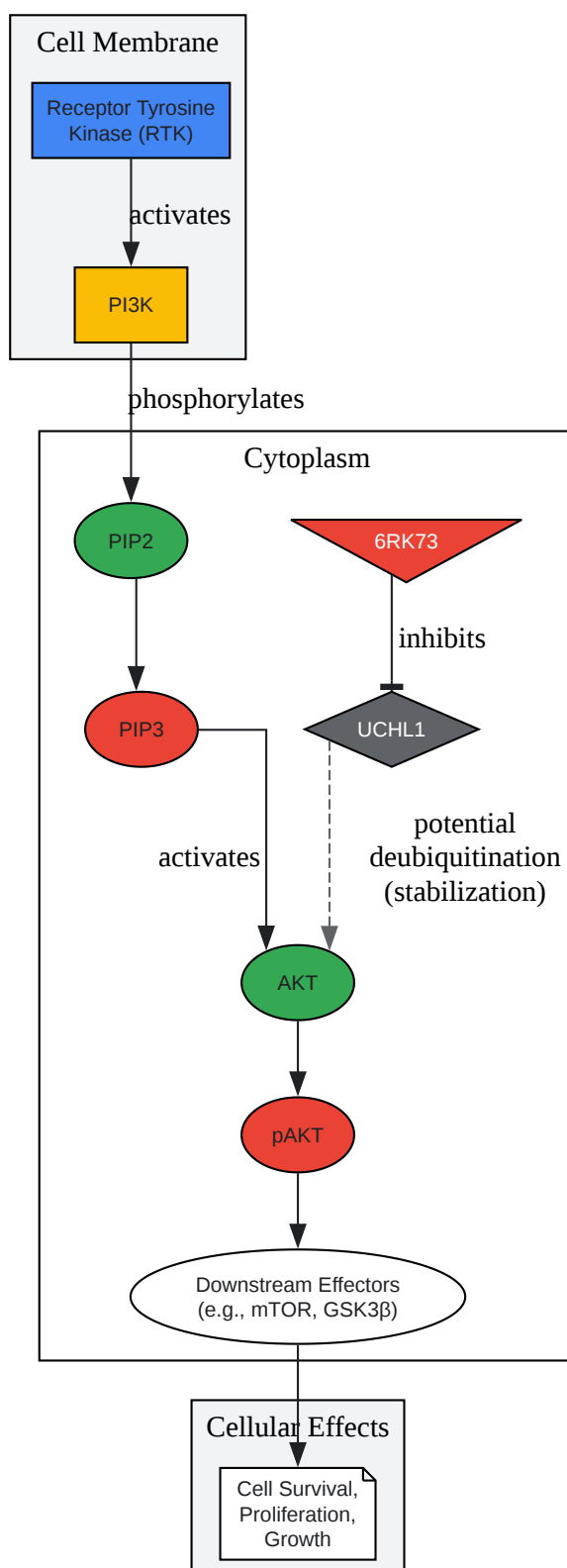
Table 2: In Vivo Dosage and Administration of **6RK73** in Preclinical Models

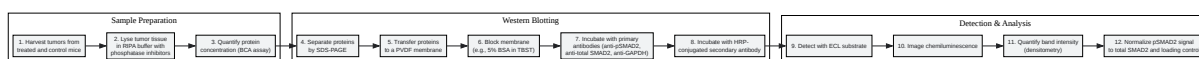
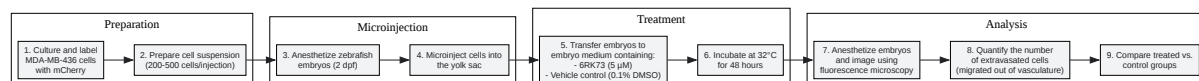
| Animal Model      | Cancer Model                | Cell Line              | Dosage                | Administration Route   | Vehicle                                                  | Reference |
|-------------------|-----------------------------|------------------------|-----------------------|------------------------|----------------------------------------------------------|-----------|
| NOD/SCID mice     | Breast Cancer Metastasis    | MDA-MB-436-mCherry-Luc | 20 mg/kg              | Intraperitoneal (i.p.) | 5% DMSO, 40% PEG300, 5% Tween 80, 50% ddH <sub>2</sub> O | [5]       |
| Zebrafish Embryos | Breast Cancer Extravasation | MDA-MB-436-mCherry     | 5 μM in embryo medium | Static immersion       | 0.1% DMSO                                                | [5]       |

## Signaling Pathway Diagrams

The following diagrams illustrate the key signaling pathways involved in the mechanism of action of **6RK73**.







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